

Safe Handling and Storage Protocols for 3-Ethyl-4-methylhexane

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Compound of Interest

Compound Name: 3-Ethyl-4-methylhexane

Cat. No.: B15343676

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **3-Ethyl-4-methylhexane**. The information is compiled to ensure the safety of laboratory personnel and the integrity of research activities.

Chemical and Physical Properties

A summary of the key physicochemical properties of **3-Ethyl-4-methylhexane** is presented below. This data is essential for understanding its behavior and potential hazards.

Property	Value	Reference
Molecular Formula	C ₉ H ₂₀	[1][2]
Molecular Weight	128.26 g/mol	[1][3]
CAS Number	3074-77-9	[1][2][4][5][6]
Boiling Point	135 °C (estimated)	[3]
Flash Point	Not available	
Density	Not available	
Vapor Pressure	9.22 hPa @ 20°C (estimated)	[3]
Solubility in Water	3.11 mg/L @ 25 °C (estimated)	[7]

Hazard Identification and GHS Classification

While a specific Safety Data Sheet (SDS) for **3-Ethyl-4-methylhexane** is not readily available, data for similar branched alkanes, such as 3-Ethyl-3-methylheptane and 3-Methylhexane, indicates that it should be treated as a hazardous substance. The following GHS classifications are based on these surrogate compounds.

- Flammable Liquids: Category 3 (H226: Flammable liquid and vapor)
- Aspiration Hazard: Category 1 (H304: May be fatal if swallowed and enters airways)
- Skin Irritation: Category 2 (H315: Causes skin irritation)
- Specific target organ toxicity - single exposure: Category 3 (H336: May cause drowsiness or dizziness)
- Hazardous to the aquatic environment, long-term hazard: Category 2 (H411: Toxic to aquatic life with long lasting effects)

Signal Word: Danger

Hazard Statements:

- H226: Flammable liquid and vapor.
- H304: May be fatal if swallowed and enters airways.
- H315: Causes skin irritation.
- H336: May cause drowsiness or dizziness.
- H411: Toxic to aquatic life with long lasting effects.

Precautionary Statements:

- Prevention: P210, P261, P273, P280
- Response: P301+P310, P331, P303+P361+P353, P304+P340, P312

- Storage: P403+P235, P405
- Disposal: P501

Experimental Protocols

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3-Ethyl-4-methylhexane** to minimize exposure risk.

- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) are required. Inspect gloves for any signs of degradation before use.
- Skin and Body Protection: A flame-retardant lab coat must be worn. Additional protective clothing may be necessary for larger quantities or specific procedures.[\[8\]](#)
- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate or for large spills, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[\[8\]](#)

Receiving and Storage

Receiving:

- Upon receipt, visually inspect the container for any damage or leaks.
- Ensure the container is properly labeled with the chemical name, CAS number, and hazard pictograms.
- Log the chemical into the laboratory's inventory system.

Storage:

- Store **3-Ethyl-4-methylhexane** in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.

- Keep containers tightly closed when not in use.^[8]
- Store in a designated flammable liquid storage cabinet.
- Segregate from incompatible materials such as oxidizing agents.
- Use secondary containment to prevent spills from spreading.

Handling and Dispensing

- All handling and dispensing of **3-Ethyl-4-methylhexane** should be conducted in a certified chemical fume hood.
- Ground and bond containers when transferring the liquid to prevent static discharge.
- Use spark-proof tools and explosion-proof equipment.
- Avoid inhalation of vapors and direct contact with skin and eyes.^[8]
- After handling, wash hands thoroughly with soap and water.

Spill Response Protocol

For Minor Spills (less than 100 mL) in a Fume Hood:

- Alert personnel in the immediate area.
- Wear appropriate PPE (goggles, gloves, lab coat).
- Contain the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
- Carefully collect the absorbed material using spark-proof tools and place it in a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Ventilate the area thoroughly.

For Major Spills (greater than 100 mL) or Spills Outside a Fume Hood:

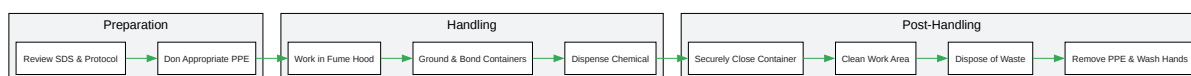
- Evacuate the laboratory immediately and alert others.
- If the spill is flammable, turn off all ignition sources if it is safe to do so.
- Close the laboratory doors to contain the vapors.
- Contact the institution's emergency response team or local fire department.
- Provide the emergency responders with the Safety Data Sheet (or information for a similar compound) and details of the spill.

Waste Disposal

- Collect all waste containing **3-Ethyl-4-methylhexane** in a dedicated, properly labeled hazardous waste container.
- The container should be stored in a designated satellite accumulation area.
- Do not dispose of **3-Ethyl-4-methylhexane** down the drain or in regular trash.[8]
- Follow all local, state, and federal regulations for the disposal of flammable liquid hazardous waste.[8]

Visualization of Protocols

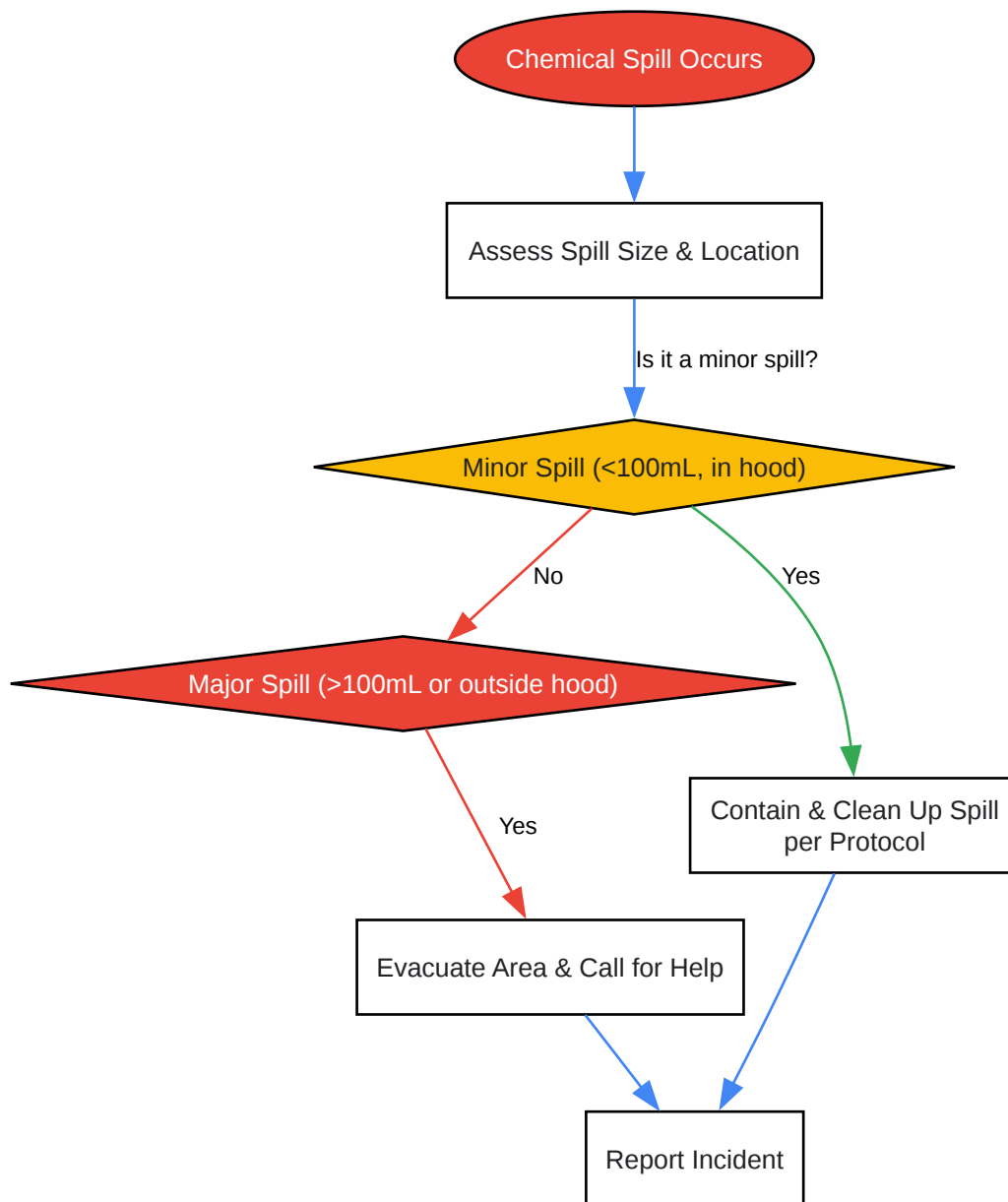
Safe Handling Workflow



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Caption: Workflow for the safe handling of **3-Ethyl-4-methylhexane**.

Spill Response Decision Tree



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Caption: Decision tree for responding to a chemical spill.

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